

Methyl Ethenesulfonate: A Guide to Solubility and Solvent System Compatibility

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Compound of Interest

Compound Name: Methyl ethenesulfonate

CAS No.: 1562-31-8

Cat. No.: B072348

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Abstract

Methyl ethenesulfonate, also known as methyl vinyl sulfonate, is a highly reactive organosulfur compound valued for its role as a monomer in specialty polymer production and as a versatile intermediate in organic synthesis.^[1] Its bifunctional nature, featuring a polar sulfonate ester group and a reactive vinyl moiety, presents unique challenges and opportunities in solvent selection and handling. An understanding of its solubility and compatibility is paramount for its effective use, whether in polymerization, as an alkylating agent, or in the synthesis of novel pharmaceutical and agrochemical compounds.^[1] This guide provides a comprehensive overview of the principles governing the solubility of **methyl ethenesulfonate**, offers guidance on solvent selection, details potential chemical incompatibilities, and provides a robust experimental protocol for accurately determining its solubility.

Foundational Physicochemical Properties

To understand the solubility of a compound, one must first understand its intrinsic properties.

Methyl ethenesulfonate (MES) is a colorless liquid with a pungent odor.^[1] Its structure is key

to its behavior, combining a polar, electron-withdrawing sulfonate ester group with a nonpolar, reactive carbon-carbon double bond.

Property	Value	Source(s)
Synonyms	Methyl vinyl sulfonate, Ethenesulfonic acid methyl ester	[1]
CAS Number	1562-31-8	[1]
Molecular Formula	C ₃ H ₆ O ₃ S	[1]
Molecular Weight	122.14 g/mol	[1]
Density	~1.214 g/cm ³ (Predicted)	[1]
Boiling Point	84-85 °C @ 12 Torr	[1]

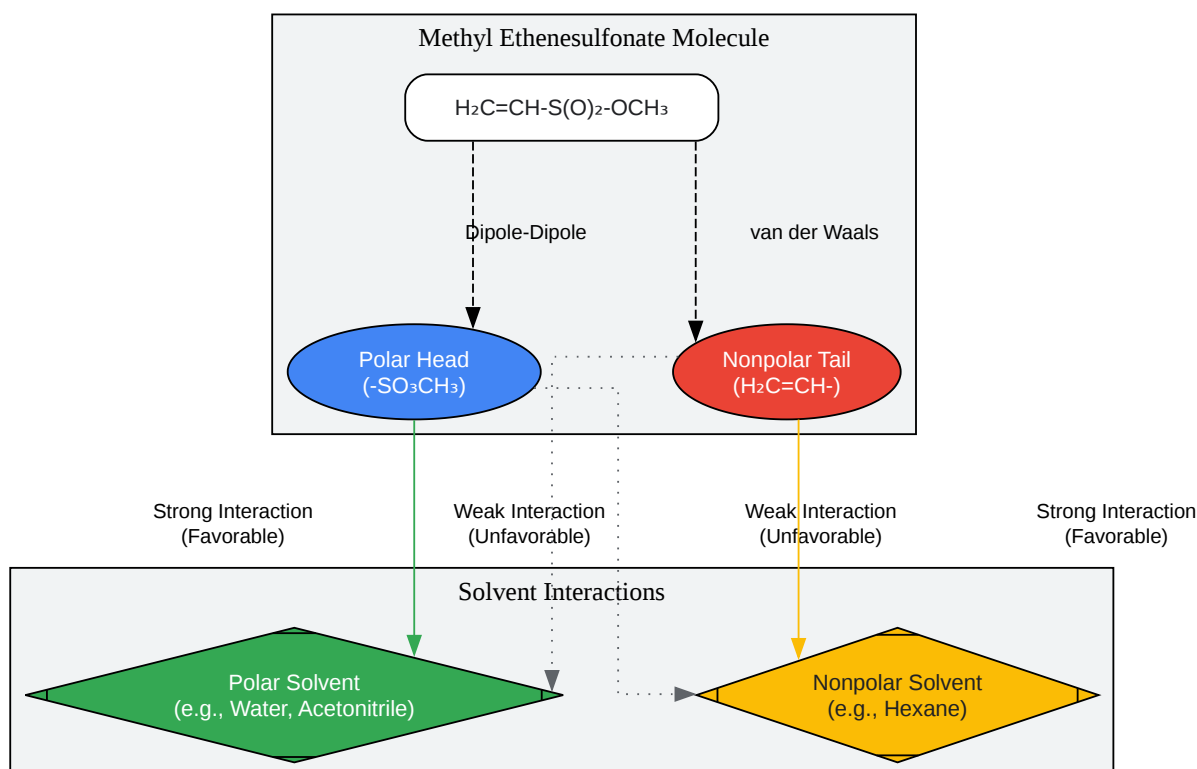
Note: Specific solubility data for **methyl ethenesulfonate** is not widely published; therefore, much of the subsequent guidance is derived from first principles of physical organic chemistry and data from structurally analogous compounds.

The Principles of Solubility: A Dichotomous Nature

The solubility of **methyl ethenesulfonate** is governed by the classic principle of "like dissolves like," but its molecular structure creates a fascinating dichotomy.

- **The Polar Head:** The methyl sulfonate (-SO₃CH₃) group is highly polar and capable of strong dipole-dipole interactions. This region of the molecule is hydrophilic and drives solubility in polar solvents. The behavior of related compounds, such as the water-soluble vinylsulfonic acid and its sodium salt, underscores the powerful solubilizing effect of the sulfonate group. [2]
- **The Nonpolar Tail:** The vinyl (CH₂=CH-) group is nonpolar, composed entirely of carbon and hydrogen. This region is hydrophobic and favors interactions with nonpolar solvents through weaker van der Waals forces.

The overall solubility in a given solvent is a balance between these two competing characteristics. A solvent must be able to effectively solvate both the polar sulfonate "head" and the less polar vinyl "tail" to be effective.



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Caption: Experimental workflow for determining equilibrium solubility.

Conclusion

Methyl ethenesulfonate is a molecule of dual character, whose solubility and compatibility are dictated by a balance between its polar sulfonate group and its reactive vinyl group. It exhibits

good solubility in a range of polar aprotic and intermediate polarity organic solvents, which are the recommended media for most applications to avoid side reactions. Protic solvents, while capable of dissolving the compound, pose a risk of nucleophilic addition and should be used with caution. Due to its propensity for polymerization, appropriate handling measures, including the use of inhibitors and controlled storage conditions, are essential. For critical applications, the predictive solubility guidance in this document should be confirmed using a robust experimental method, such as the modified shake-flask protocol provided.

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